

Pgg-Glucan: An In Vivo Validation of its Anti-Tumor Efficacy

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Compound of Interest

Compound Name: *Pgg-glucan*

Cat. No.: *B10784921*

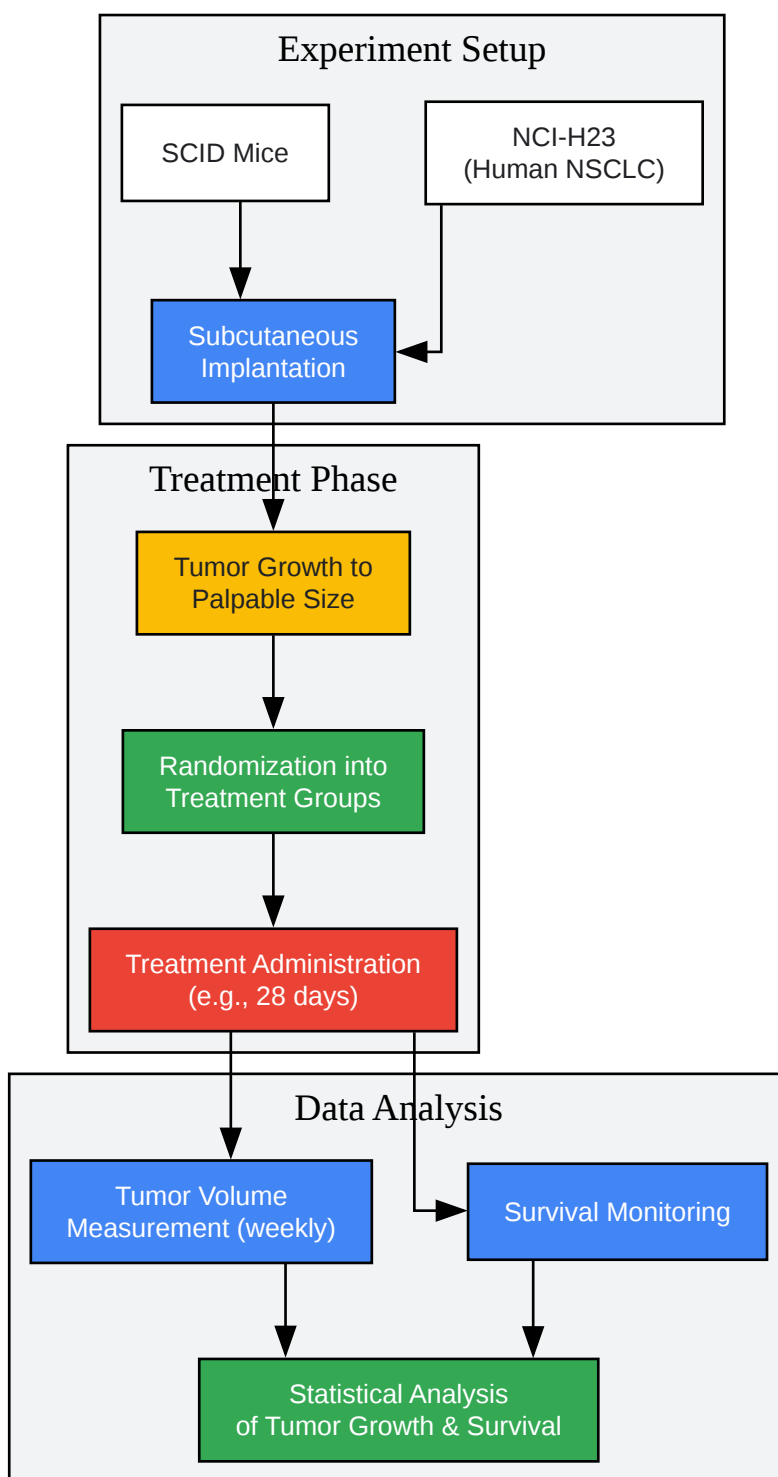
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A growing body of preclinical and clinical research demonstrates the significant anti-tumor effects of **Pgg-glucan**, a yeast-derived beta-glucan, when used in combination with other cancer therapies. This guide provides a comprehensive comparison of **Pgg-glucan's** performance against alternative treatments, supported by experimental data, for researchers, scientists, and drug development professionals.

Mechanism of Action: Priming the Immune System for Attack

Pgg-glucan functions as a potent immunomodulator. Its primary mechanism involves binding to Complement Receptor 3 (CR3) on the surface of innate immune cells, most notably neutrophils. This binding primes the neutrophils, enhancing their ability to recognize and destroy tumor cells that have been marked for destruction by complement protein iC3b. This process, known as antibody-dependent cellular cytotoxicity (ADCC), is particularly effective when **Pgg-glucan** is combined with monoclonal antibodies that target tumor-specific antigens.



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